

A Technical Guide to Dimethyl 2,2'-thiobisacetate for Research and Development

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Dimethyl 2,2'-thiobisacetate

Cat. No.: B108632

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Dimethyl 2,2'-thiobisacetate**, a versatile organosulfur compound with potential applications in various scientific and industrial fields, including pharmaceutical development. This document details its chemical and physical properties, commercial suppliers, synthesis protocols, and potential biological activities, offering a valuable resource for researchers and developers.

Core Chemical and Physical Properties

Dimethyl 2,2'-thiobisacetate, also known as dimethyl thiodiglycolate, is a diester with the molecular formula $C_6H_{10}O_4S$. It is a colorless to pale yellow liquid with a distinct odor.^{[1][2]} The presence of a central sulfur atom and two ester functionalities imparts unique reactivity, making it a subject of interest for chemical synthesis and potential biological applications.^[1]

Physicochemical Data

The following table summarizes the key physicochemical properties of **Dimethyl 2,2'-thiobisacetate**, compiled from various commercial and database sources.

Property	Value	Source
CAS Number	16002-29-2	[1] [3] [4]
Molecular Formula	C6H10O4S	[1] [5]
Molecular Weight	178.21 g/mol	[3] [5]
Appearance	Colorless to pale yellow liquid	[1] [2]
Boiling Point	224.5°C at 760 mmHg; 130°C at 15 Torr	[1] [3]
Density	~1.199 g/cm ³	[1]
Refractive Index	~1.469	[1]
Flash Point	95°C	[1]
Solubility	Soluble in organic solvents	[2]

Commercial Availability

Dimethyl 2,2'-thiobisacetate is available from a range of commercial chemical suppliers. The purity levels and available quantities may vary between suppliers. Researchers should request a certificate of analysis to confirm the specifications of the product.

Major Commercial Suppliers

Supplier	Noted Purity/Grade	Country of Origin (if specified)
Moltus Research Laboratories	Not specified	India[1]
LookChem	Varies by listing	China[4]
ChemBK	Not specified	Not specified[2]
Key Organics	>97%	Not specified[4]
CymitQuimica	Not specified	Not specified
Amitychem	Industrial Grade/98.50%	China
XIAMEN EQUATION CHEMICAL CO.,LTD	Industrial Grade	China
Alfa Aesar	Not specified	Not specified
TCI Chemicals	Not specified	Not specified
Sigma-Aldrich	Not specified	Not specified

Synthesis and Experimental Protocols

While several methods for the synthesis of thiodiglycolates exist, a common approach involves the reaction of a thioglycolate precursor with a haloacetate. The following protocol is adapted from established synthetic methodologies for related compounds.

Experimental Protocol: Synthesis of Dimethyl 2,2'-thiobisacetate

This protocol describes a two-step process for the synthesis of **Dimethyl 2,2'-thiobisacetate**, starting from chloroacetic acid and sodium sulfide.

Step 1: Synthesis of Thiodiglycolic Acid

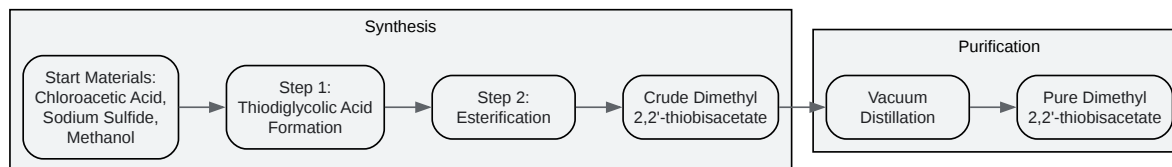
- In a well-ventilated fume hood, dissolve sodium sulfide in water.

- Slowly add a solution of chloroacetic acid to the sodium sulfide solution while maintaining the temperature below a specified limit with an ice bath.
- After the addition is complete, allow the reaction mixture to stir at room temperature for several hours.
- Acidify the reaction mixture with a suitable acid (e.g., hydrochloric acid) to precipitate the thiodiglycolic acid.
- Collect the solid product by filtration, wash with cold water, and dry under vacuum.

Step 2: Esterification of Thiodiglycolic Acid

- Suspend the dried thiodiglycolic acid in an excess of methanol.
- Add a catalytic amount of a strong acid (e.g., sulfuric acid).
- Heat the mixture to reflux for several hours, monitoring the reaction progress by a suitable analytical technique (e.g., TLC or GC).
- After completion, cool the reaction mixture and remove the excess methanol under reduced pressure.
- Dissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with a saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude **Dimethyl 2,2'-thiobisacetate**.
- Purify the crude product by vacuum distillation.

Experimental Workflow: Synthesis and Purification



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Caption: A simplified workflow for the synthesis and purification of **Dimethyl 2,2'-thiobisacetate**.

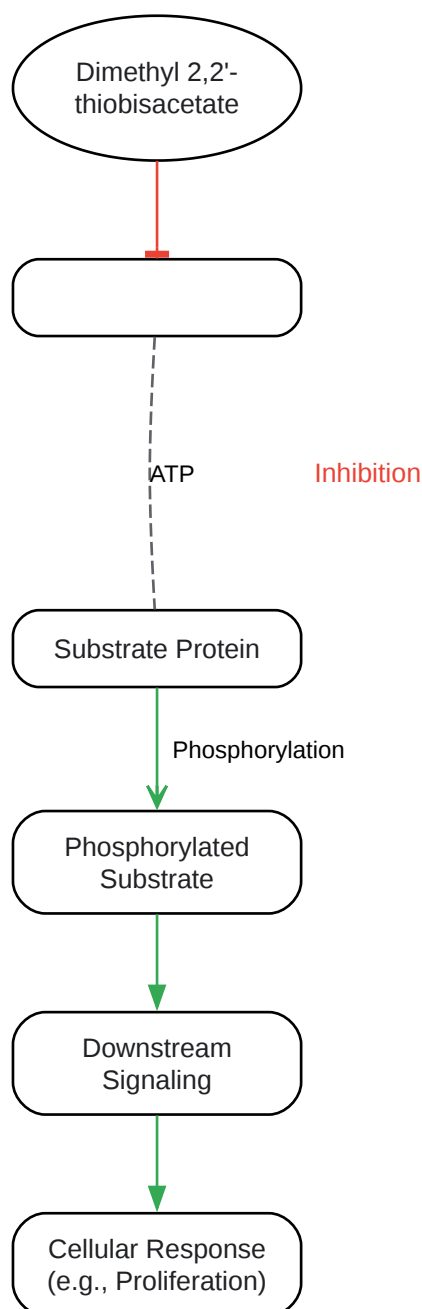
Potential Biological Activity and Applications

While direct studies on the biological activity of **Dimethyl 2,2'-thiobisacetate** are limited, the activities of its parent compound, thiodiglycolic acid, and related dialkyl thiodiacetates provide insights into its potential applications in drug discovery and development.

Inhibition of Tyrosine Kinases

One report suggests that Dimethyl 2,2'-thiodiacetate can act as a chemical crosslinking agent that reacts with the thiol group of proteins and peptides. It has been proposed that it binds to nitrogen atoms in the amino acid tyrosine, forming an alkylthio-tyrosine complex that inhibits the activity of tyrosine kinase enzymes.[6] This inhibition could lead to a reduction in the synthesis of proteins containing tyrosine residues.[6] Tyrosine kinases are critical components of many signaling pathways that regulate cell growth, proliferation, and differentiation, and their dysregulation is implicated in various diseases, including cancer.

Hypothetical Signaling Pathway: Tyrosine Kinase Inhibition



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Caption: A hypothetical signaling pathway illustrating the potential inhibitory effect of **Dimethyl 2,2'-thiobisacetate** on tyrosine kinase activity.

Effects on Fatty Acid Metabolism

Studies on thioglycolate-elicited macrophages have shown alterations in the incorporation and oxidation of fatty acids.[7] Specifically, thioglycolate treatment led to a reduction in the

incorporation of linoleic, palmitic, and arachidonic acids, while increasing the oxidation of arachidonic acid.[7] These findings suggest that compounds like **Dimethyl 2,2'-thiobisacetate** could potentially modulate lipid metabolism in immune cells, an area of significant interest in the study of inflammation and metabolic diseases.

Safety Information

Dimethyl 2,2'-thiobisacetate should be handled with care in a laboratory setting. Based on available safety data for this and similar compounds, it is considered harmful if swallowed and may cause skin and eye irritation. It is recommended to wear appropriate personal protective equipment, including gloves and safety glasses, and to work in a well-ventilated area.[8] For detailed safety information, always refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

Conclusion

Dimethyl 2,2'-thiobisacetate is a commercially available organosulfur compound with potential applications in chemical synthesis and as a modulator of biological pathways. Its synthesis from readily available starting materials is feasible, and its potential to inhibit tyrosine kinases and influence fatty acid metabolism warrants further investigation by researchers in drug discovery and development. This guide provides a foundational resource for scientists interested in exploring the properties and applications of this versatile molecule.

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